

Personal protective equipment for handling 2',4'-Dihydroxypropiophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',4'-Dihydroxypropiophenone

Cat. No.: B363916

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Essential Safety and Handling Guide for 2',4'-Dihydroxypropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2',4'-Dihydroxypropiophenone** (CAS No: 5792-36-9). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **2',4'-Dihydroxypropiophenone** is presented below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₁₀ O ₃ [1][2] |
| Molecular Weight | 166.17 g/mol [1] |
| Melting Point | 95-101 °C[3][4] |
| Boiling Point | 178 °C at 7 mmHg[3][4] |
| Appearance | Light yellow to orange powder or crystals[3] |
| pKa | 8.03 ± 0.40 (Predicted)[3] |

Hazard Identification and Personal Protective Equipment (PPE)

2',4'-Dihydroxypropiophenone is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

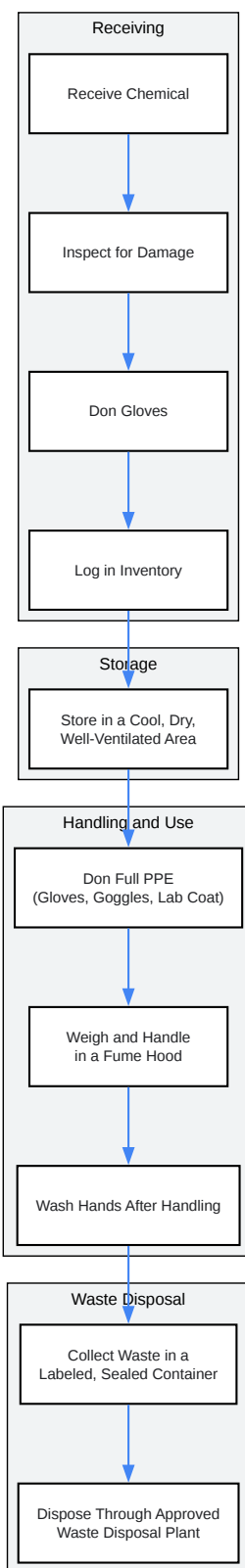
The following personal protective equipment is mandatory when handling this substance.

| Protection Type | Specification | Rationale |
|--------------------------|---|--|
| Eye/Face Protection | Safety glasses with side-shields or chemical safety goggles.[5][6] | To prevent eye contact which can cause serious irritation.[1][5] |
| Hand Protection | Chemically resistant gloves (e.g., nitrile rubber).[5] | To prevent skin contact which can cause irritation.[1][5] |
| Skin and Body Protection | Laboratory coat and appropriate protective clothing.[5] | To prevent skin exposure.[5] |
| Respiratory Protection | Use a NIOSH-approved respirator with a particulate filter if dust is generated and ventilation is inadequate.[6][7] | To prevent respiratory tract irritation.[1][5] |

Operational and Disposal Plan

A systematic workflow is essential for the safe management of **2',4'-Dihydroxypropiophenone** in a laboratory setting.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2',4'-Dihydroxypropiophenone**.

Step-by-Step Handling and Disposal Procedures

1. Receiving and Storage:

- Upon receipt, inspect the package for any signs of damage.
- Wear chemical-resistant gloves to handle the container.
- Log the chemical into your laboratory's inventory system.
- Store the container in a tightly closed, cool, dry, and well-ventilated area away from incompatible materials.[8]

2. Handling and Use:

- Before handling, ensure you are wearing the appropriate personal protective equipment, including a lab coat, chemical-resistant gloves, and safety goggles.[5]
- Conduct all weighing and handling operations in a chemical fume hood to avoid the inhalation of dust.[5]
- Avoid contact with skin and eyes.[8]
- After handling, wash your hands thoroughly with soap and water.[5]

3. Accidental Release Measures:

- In case of a spill, avoid generating dust.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[6]
- Ensure the area is well-ventilated.

4. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[6]
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[6][8]
- After inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[8]
- After ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Get medical aid.[8]

5. Disposal Plan:

- **2',4'-Dihydroxypropiophenone** is not specifically listed as a P- or U-series hazardous waste by the EPA.[9][10][11] However, it may be classified as hazardous waste if it exhibits characteristics of corrosivity, reactivity, or toxicity.
- Collect all waste material (including contaminated consumables) in a designated, compatible, and clearly labeled container.
- Do not mix with other waste streams.
- Dispose of the contents and container in accordance with local, state, and federal regulations through an approved waste disposal plant.[6] Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2',4'-Dihydroxypropiophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b363916#personal-protective-equipment-for-handling-2-4-dihydroxypropiophenone]

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